

Application Notes and Protocols for CLN-049 in Leukemia Research

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Compound of Interest

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Introduction

CLN-049 is an investigational, humanized, IgG1-based bispecific T-cell engager designed for the treatment of acute myeloid leukemia (AML) and myelodysplastic syndrome (MDS).[1][2] It operates by creating a synapse between a patient's T-cells and leukemic blasts, redirecting the immune system to identify and eliminate cancerous cells. This document provides detailed application notes on its mechanism, clinical findings, and protocols for its use in a research context.

Mechanism of Action

CLN-049 simultaneously binds to the CD3 receptor on T-cells and the FMS-like tyrosine kinase 3 (FLT3) receptor on leukemic cells.[3] FLT3, a proto-oncogene, is expressed on the surface of AML blasts in over 80% of patients.[2][3] A key advantage of CLN-049 is its ability to bind to the extracellular domain of both wild-type and mutated forms of FLT3, making it potentially effective regardless of the patient's FLT3 mutational status.[3][4] This contrasts with FLT3 tyrosine kinase inhibitors (TKIs), which are typically effective only in the 20-30% of AML cases with specific FLT3 mutations.[3]

The molecule is engineered with two Fab arms for high-avidity binding to FLT3 and two functionally monovalent single-chain Fv domains for CD3 binding, which helps to minimize non-specific T-cell activation.[3] The Fc domain has been silenced to prevent off-target effector functions.[5] By bridging the T-cell and the cancer cell, CLN-049 induces T-cell activation and proliferation, leading to potent, targeted lysis of the FLT3-expressing leukemic cells.[6] Preclinical studies have demonstrated that this action is effective even at the low effector-to-target ratios typically seen in patients with overt disease.[6]

Diagram 1: Mechanism of action of CLN-049.

Application in Leukemia Research

CLN-049 is currently under investigation in a Phase 1 clinical trial (NCT05143996) for patients with relapsed/refractory (R/R) AML and MDS.[2][7] Data from this trial demonstrates its potential as a therapeutic agent and provides a framework for its application in research settings.

Primary Applications:

- **Therapeutic for R/R AML and MDS:** The primary application is as a treatment for patients who have failed or are intolerant to standard therapies.[8]
- **Treatment Across Genetic Subtypes:** Clinical responses have been observed regardless of baseline genetic risk, including in patients with TP53 mutations, who typically have a very poor prognosis.[2][9]
- **Measurable Residual Disease (MRD) Eradication:** CLN-049 has demonstrated the ability to induce MRD-negative responses, a key indicator of deep remission and improved outcomes. [2] A parallel study is specifically investigating its use in AML patients with MRD.[4][7]

Quantitative Data Summary

The following tables summarize key data from the Phase 1 study of CLN-049 in patients with R/R AML and MDS.

Table 1: Patient Demographics and Baseline Characteristics

Characteristic	Value (N=40)
Median Age (years)	72 (range: 25-84)
Diagnosis	AML: 34, MDS: 6
Median Prior Therapies	2 (range: 1-8 for AML)
(Data as of June 9, 2025 data cut-off) [2]	

Table 2: Efficacy of CLN-049 in R/R AML (Evaluable Patients)

Target Dose (TD)	No. of Patients	Composite Complete Response (CRc) Rate	Overall Response Rate (ORR)
≥ 6 µg/kg	23	30%	57%
12 µg/kg (highest dose)	13	31%	69%
(Data as of June 9, 2025 data cut-off for ≥ 6 µg/kg dose and a later 2025 data cut-off for the 12 µg/kg dose) [2] [10] [11]			
CRc includes Complete Response (CR), CR with incomplete hematologic recovery (CRi), and CR with partial hematologic recovery (CRh). ORR includes CRc plus Morphologic Leukemia-Free State (MLFS) and Partial Response (PR). [2]			

Table 3: Safety Profile (All Treated Patients)

Treatment-Emergent Adverse Event (TEAE)	Incidence (Grade ≥ 3)
Febrile Neutropenia	20.0%
White Blood Cell Count Decrease	17.8%
Pneumonia	11.1%
Neutrophil Count Decrease	11.1%
(Data as of December 8, 2025)[7]	
The most common TEAEs of any grade included infusion reactions and cytokine release syndrome (CRS), which were generally manageable.[10]	

Experimental Protocols

Detailed protocols for preclinical and clinical evaluation of CLN-049 are crucial for reproducible research.

Protocol 1: In Vitro T-Cell Dependent Cellular Cytotoxicity (TDCC) Assay

Objective: To assess the potency of CLN-049 in mediating T-cell killing of FLT3-expressing leukemia cells.

Materials:

- Target Cells: FLT3-expressing AML cell lines (e.g., MV4-11, EOL-1) or primary patient-derived AML blasts.
- Effector Cells: Human Pan T-cells isolated from healthy donor peripheral blood mononuclear cells (PBMCs).
- Reagents: CLN-049, cell culture medium (e.g., RPMI-1640 with 10% FBS), lactate dehydrogenase (LDH) cytotoxicity detection kit.

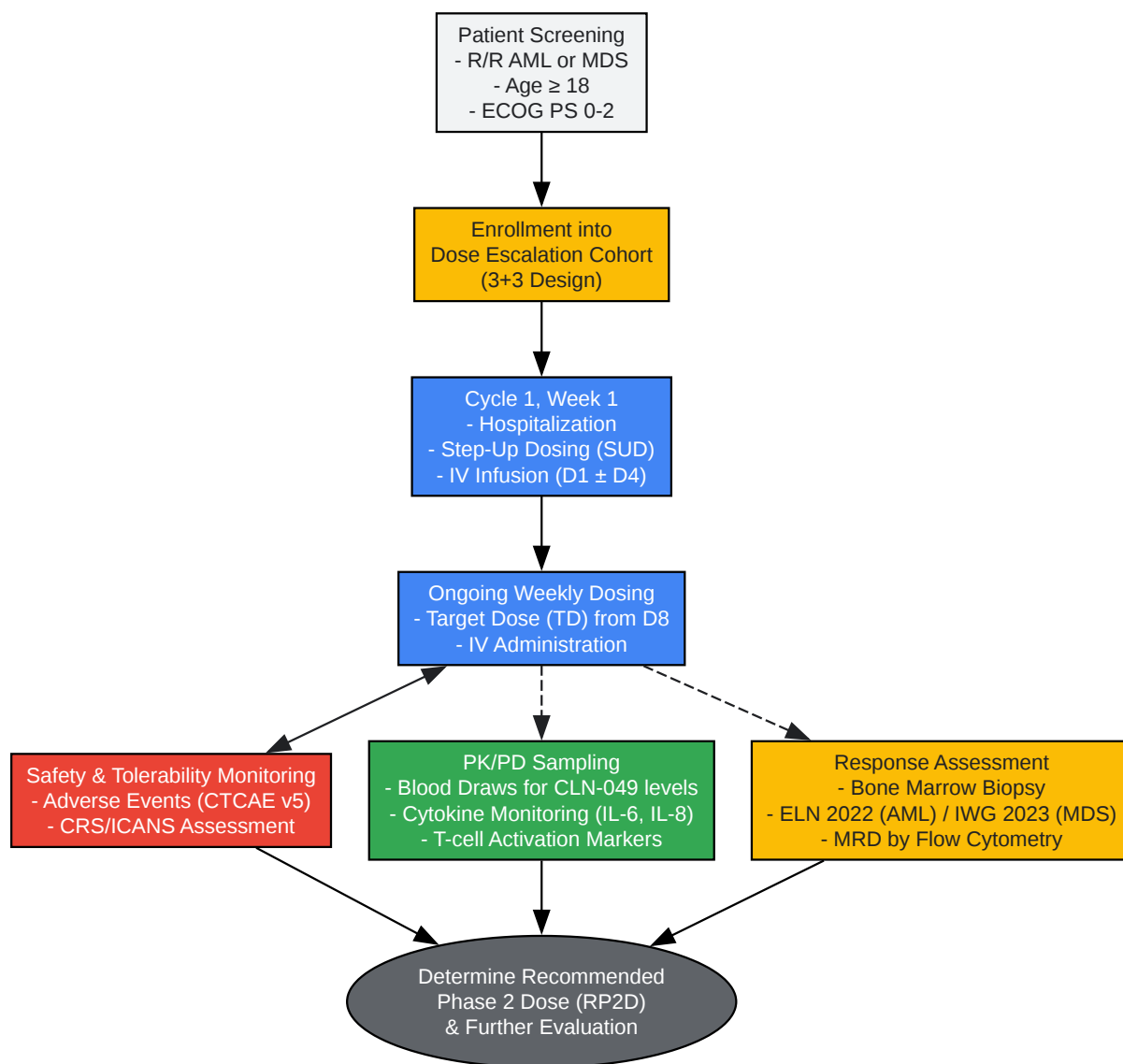
- Equipment: 96-well U-bottom plates, incubator, plate reader.

Methodology:

- Cell Preparation: Culture target and effector cells under standard conditions. On the day of the assay, wash and resuspend cells in assay medium.
- Plating: Plate target cells at a density of 1×10^4 cells/well in a 96-well plate.
- Effector Cell Addition: Add effector T-cells at various Effector-to-Target (E:T) ratios (e.g., 10:1, 5:1, 1:1, 1:20).[\[12\]](#)
- CLN-049 Addition: Add serial dilutions of CLN-049 to the wells. Include a no-antibody control and a maximum lysis control (target cells treated with lysis buffer).
- Incubation: Incubate the plate for 18-24 hours at 37°C, 5% CO₂.
- Cytotoxicity Measurement: Centrifuge the plate. Collect the supernatant and measure LDH release using a commercially available kit according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of specific lysis for each condition using the formula: $(\% \text{ Specific Lysis}) = 100 * (\text{Experimental Release} - \text{Spontaneous Release}) / (\text{Maximum Release} - \text{Spontaneous Release})$. Plot the results to determine the EC₅₀ (half-maximal effective concentration).

Protocol 2: Phase 1 Clinical Trial Workflow for R/R AML/MDS

Objective: To evaluate the safety, tolerability, pharmacokinetics (PK), pharmacodynamics, and preliminary efficacy of CLN-049.



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Diagram 2: Phase 1 clinical trial workflow for CLN-049.

Protocol 3: MRD Detection by Multiparameter Flow Cytometry

Objective: To quantify residual leukemic cells in bone marrow aspirates of patients post-treatment.

Materials:

- Sample: First-pull bone marrow aspirate collected in EDTA or heparin.
- Reagents: Red blood cell lysis buffer, fluorochrome-conjugated monoclonal antibodies (see panel below), fixation/permeabilization buffers if needed.
- Equipment: Multiparameter flow cytometer (≥ 8 colors recommended).[\[8\]](#)

Antibody Panel Core Markers (ELN Recommendation):[\[13\]](#)

- CD45 (for gating hematopoietic cells)
- CD34, CD117 (stem/progenitor markers)
- CD33, CD13 (myeloid markers)
- CD56, CD7, HLA-DR (aberrancy markers)

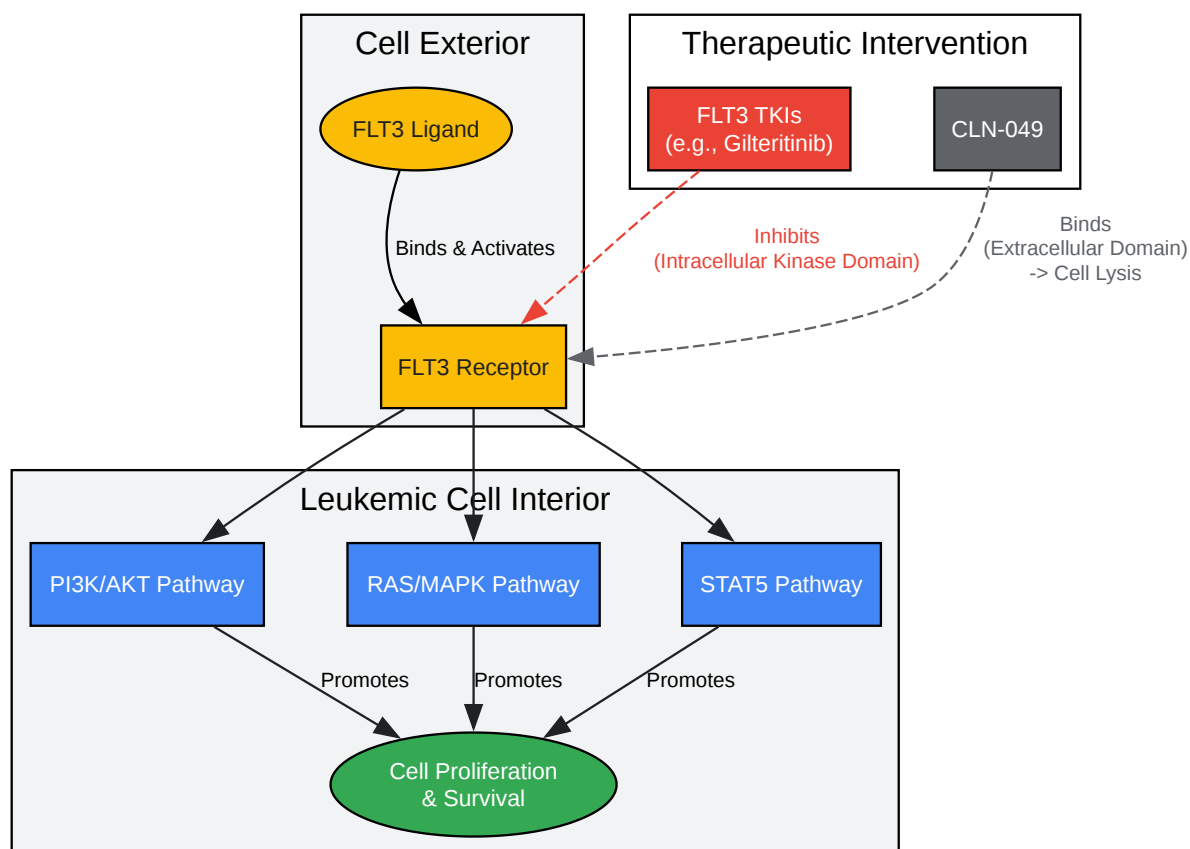
Methodology:

- Sample Preparation: Process bone marrow aspirate within 3 days of collection.[\[13\]](#) Perform red blood cell lysis.
- Staining: Incubate the cell suspension with the pre-titrated antibody cocktail in the dark at 4°C for 20-30 minutes.
- Wash: Wash cells with staining buffer (e.g., PBS with 2% FBS) to remove unbound antibodies.
- Acquisition: Acquire a minimum of 500,000 to 1,000,000 total CD45-expressing events on the flow cytometer to ensure adequate sensitivity.[\[14\]](#)
- Data Analysis:
 - Gate on viable, single CD45+ events.

- Identify the blast population based on low side scatter and dim-to-moderate CD45 expression.
- Analyze the blast gate for leukemia-associated immunophenotypes (LAIPs) identified at diagnosis or for a "different-from-normal" (DfN) pattern.
- Quantify the percentage of MRD cells within the total nucleated cells or total CD45+ cells. A negative result is typically defined by the absence of a detectable aberrant population within the acquired events.[\[13\]](#)

FLT3 Signaling and Therapeutic Intervention

FLT3 is a receptor tyrosine kinase crucial for normal hematopoiesis.[\[12\]](#) In AML, activating mutations or overexpression of FLT3 leads to constitutive signaling through pathways like PI3K/AKT and RAS/MAPK, promoting leukemic cell proliferation and survival.[\[3\]](#) While TKIs block this intracellular signaling, CLN-049 targets the extracellular domain, leveraging an entirely different, immune-based mechanism to eliminate the cell.



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Diagram 3: FLT3 signaling pathway and points of therapeutic intervention.

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